

Safety Data and Handling Protocol for 2-Pentyne

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Compound Focus: Pent-2-ynal

CAS No.: 55136-52-2

Cat. No.: S560665

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The following Application Note outlines the safe handling and storage procedures for 2-Pentyne, based on its Safety Data Sheet (SDS) [1]. This serves as a proxy for understanding the hazards of **pent-2-ynal**.

Hazard Identification

2-Pentyne is a highly hazardous substance requiring strict controls. The key risks are [1]:

- **Flammability:** Highly flammable liquid and vapour.
- **Health Effects:** May be fatal if swallowed and enters airways, causes skin and serious eye irritation, and may cause respiratory irritation.
- **Handling Precautions:** Keep away from heat and ignition sources, keep container tightly closed, and use ground/bonded equipment to prevent static discharge.

Safe Handling Procedures

- **Personal Protective Equipment (PPE):** Wear flame-retardant, antistatic protective clothing, protective gloves, and eye/face protection (safety glasses and face shield) [1].
- **Engineering Controls:** Handle in a well-ventilated area, preferably using local exhaust ventilation [1].
- **General Handling:** Avoid all contact with skin, eyes, and clothing. Do not breathe vapour or mist. Take measures to prevent the buildup of electrostatic charge [1].

Safe Storage Conditions

- **Storage Conditions:** Store in a cool, well-ventilated place in a tightly closed container. Containers must be kept upright to prevent leakage [1].
- **Incompatibilities:** Store away from strong oxidizing agents [1].

First Aid Measures

- **Inhalation:** Move person to fresh air. If not breathing, provide artificial respiration and seek immediate medical attention [1].
- **Skin Contact:** Wash thoroughly with soap and water. Consult a physician [1].
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if possible. Continue rinsing and get medical attention [1].
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and immediately call a poison center or doctor [1].

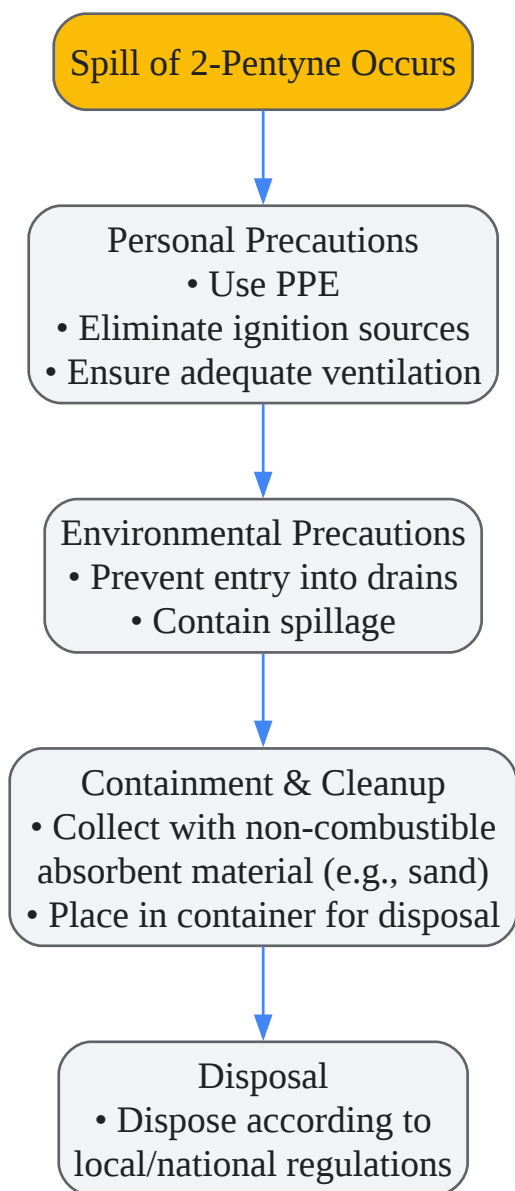
Physical & Chemical Properties

The table below summarizes key physicochemical properties of 2-Pentyne [1]:

Property	Value	Condition
Appearance	Light yellow clear liquid	-
Boiling Point	56 - 57 °C	-
Flash Point	-31 °C	Closed cup
Vapour Pressure	524 hPa	at 37.7 °C
Relative Density	0.71 g/cm ³	at 25 °C
Flammable Limits	1.2 - 8.8 % (V)	-

Accidental Release and Spill Response

The following workflow outlines the key steps for spill response [1]:



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Important Disclaimer on Data Substitution

Please be aware that the chemical and physical properties, as well as the exact toxicity profile, may differ between **2-Pentyne** and **Pent-2-ynal**. The protocols above are based on the best available analog and provide a robust framework for handling hazardous alkynes. However, they should be implemented with caution.

Recommendations for Further Research

To obtain more precise information, I suggest you:

- **Contact Suppliers Directly:** Reach out to chemical suppliers like J & K Scientific Ltd. or Chemsy (shanghai) International Co.,Ltd., who list **pent-2-ynal** derivatives, as they may have updated SDSs [2].
- **Perform a Targeted Search:** Use the specific CAS number **55136-52-2** for **Pent-2-ynal** in a dedicated chemical database search [3].

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References

1. -PENTYNE - Safety Data Sheet [chemicalbook.com]
2. 4,4-diMethyl- pent - 2 - ynal CAS#: 2579-21-7 [chemicalbook.com]
3. - Pent - 2 (CAS 55136-52-2) - ynal & Physical Properties by... Chemical [chemeo.com]

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